

(E)-Pent-3-enoyl Chloride: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: (E)-pent-3-enoyl chloride

CAS No.: 17066-20-5

Cat. No.: B1310249

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(E)-pent-3-enoyl chloride, a reactive acyl chloride, presents itself as a valuable building block for chemical synthesis and drug discovery. This technical guide provides an in-depth overview of its commercial availability, physicochemical properties, and key applications in research, with a focus on its role as a precursor in the synthesis of more complex molecules. While its direct biological activity and involvement in specific signaling pathways are not extensively documented in publicly available literature, its utility as a chemical intermediate is evident.

Commercial Availability and Physicochemical Properties

(E)-pent-3-enoyl chloride is accessible for research purposes through various chemical suppliers. Key identifiers and properties are summarized in the table below, providing researchers with essential information for procurement and experimental design.

Property	Value	Reference
CAS Number	17066-20-5	
Molecular Formula	C ₅ H ₇ ClO	
Molecular Weight	118.56 g/mol	
IUPAC Name	(E)-pent-3-enoyl chloride	
Boiling Point	124.4°C at 760 mmHg	
Density	1.047 g/cm ³	
Flash Point	35.5°C	
Refractive Index	1.445	

Synthesis of (E)-Pent-3-enoyl Chloride

The primary synthetic route to **(E)-pent-3-enoyl chloride** involves the reaction of (E)-pent-3-enoic acid with a chlorinating agent. A general laboratory-scale procedure is outlined below.

Experimental Protocol: Synthesis from (E)-pent-3-enoic acid

Materials:

- (E)-pent-3-enoic acid
- Thionyl chloride (SOCl₂) or Oxalyl chloride ((COCl)₂)
- Anhydrous solvent (e.g., dichloromethane, diethyl ether)
- Catalytic amount of N,N-dimethylformamide (DMF) (optional)

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve (E)-pent-3-enoic acid in an anhydrous solvent.

- Cool the solution to 0 °C in an ice bath.
- Slowly add thionyl chloride or oxalyl chloride (typically 1.1-1.5 equivalents) to the stirred solution. If using oxalyl chloride, a catalytic amount of DMF can be added to accelerate the reaction.
- Allow the reaction mixture to warm to room temperature and stir for several hours, or until the evolution of gas (HCl and SO₂ or CO and CO₂) ceases.
- The progress of the reaction can be monitored by the disappearance of the starting carboxylic acid using thin-layer chromatography (TLC).
- Upon completion, remove the excess chlorinating agent and solvent under reduced pressure.
- The crude **(E)-pent-3-enoyl chloride** can be purified by fractional distillation under reduced pressure to yield the pure product.

It is crucial to perform this reaction in a well-ventilated fume hood due to the evolution of toxic gases. All glassware should be thoroughly dried to prevent hydrolysis of the acid chloride.

Below is a conceptual workflow for the synthesis of **(E)-pent-3-enoyl chloride**.



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Synthesis of **(E)-pent-3-enoyl chloride**.

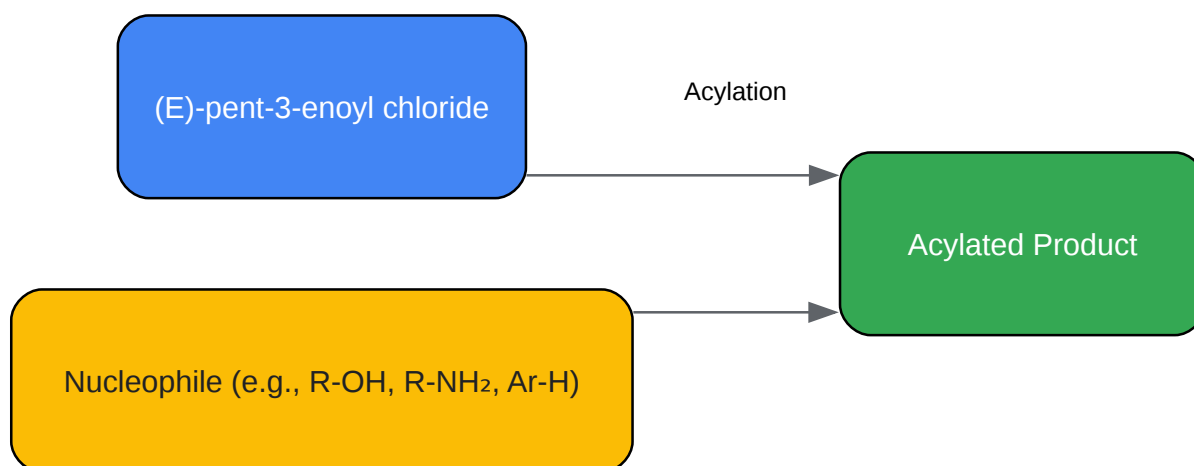
Applications in Chemical Synthesis

(E)-pent-3-enoyl chloride serves as a versatile intermediate in organic synthesis, primarily through acylation reactions. Its bifunctional nature, possessing both a reactive acyl chloride and a double bond, allows for a variety of subsequent chemical transformations.

Acylation Reactions

As a typical acyl chloride, **(E)-pent-3-enoyl chloride** readily reacts with nucleophiles such as alcohols, amines, and arenes (via Friedel-Crafts acylation) to introduce the (E)-pent-3-enoyl group.

A general workflow for an acylation reaction is depicted below.



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General Acylation Reaction Workflow.

While specific, detailed protocols for the use of **(E)-pent-3-enoyl chloride** in the synthesis of bioactive molecules are not readily available in the reviewed literature, its potential as a building block in drug discovery is noted. Researchers can adapt general acylation protocols for their specific substrates.

Biological Activity and Signaling Pathways

Currently, there is a notable lack of publicly available research detailing the specific biological activities of **(E)-pent-3-enoyl chloride** or its derivatives. Consequently, information regarding its mechanism of action and its involvement in cellular signaling pathways is not available. The

primary research focus appears to be on its utility as a synthetic intermediate rather than as a biologically active molecule itself.

Conclusion

(E)-pent-3-enoyl chloride is a commercially available and synthetically useful reagent for researchers in organic chemistry and drug discovery. Its value lies in its ability to introduce the (E)-pent-3-enoyl moiety into a range of molecules through acylation reactions. While detailed experimental protocols for its application in the synthesis of specific bioactive compounds and studies on its biological effects are limited in the public domain, the foundational information provided in this guide serves as a valuable resource for researchers interested in utilizing this compound in their work. Further investigation into its biological properties could open new avenues for its application in the life sciences.

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